

# Technical Support Center: Strychnine Phosphate Safety and Handling

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## Compound of Interest

Compound Name: *Strychnine phosphate*

Cat. No.: *B3031560*

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This guide provides essential safety information, handling procedures, and troubleshooting advice for laboratory personnel working with **strychnine phosphate**. Adherence to these guidelines is critical due to the compound's high toxicity.

## Frequently Asked Questions (FAQs)

**Q1:** What is **strychnine phosphate** and what are its primary hazards?

**A1:** **Strychnine phosphate** is the phosphate salt of strychnine, a highly toxic alkaloid derived from the seeds of the *Strychnos nux-vomica* tree.<sup>[1][2]</sup> It is a potent neurotoxin that acts as a competitive antagonist of glycine receptors in the central nervous system, leading to excessive neuronal excitability, severe muscle spasms, and convulsions.<sup>[2]</sup> The primary hazards are acute toxicity through ingestion, inhalation, or skin contact, with even small amounts being potentially lethal.<sup>[3][4][5]</sup>

**Q2:** What are the initial signs and symptoms of **strychnine phosphate** exposure?

**A2:** Symptoms can appear within 15 to 60 minutes of exposure.<sup>[4]</sup> Initial signs include muscle stiffness, twitching, agitation, and a heightened sense of fear or restlessness.<sup>[4][6][7]</sup> These can rapidly progress to severe, painful muscle spasms, jaw tightness, and uncontrollable arching of the back and neck (opisthotonus).<sup>[4][8]</sup>

**Q3:** What Personal Protective Equipment (PPE) is mandatory when handling **strychnine phosphate**?

A3: Appropriate PPE is crucial to prevent exposure. The minimum required PPE includes:

- Gloves: Chemical-resistant gloves (e.g., nitrile) should be worn and changed frequently.[9]  
[\[10\]](#)
- Eye Protection: Safety goggles with side shields or a full-face shield are necessary to protect against splashes or airborne particles.[6][\[10\]](#)
- Lab Coat: A fully buttoned lab coat should be worn to protect the skin.[6]
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator is required.[6][\[11\]](#) All work with powdered **strychnine phosphate** should be conducted within a certified chemical fume hood or similar ventilated enclosure.

Q4: How should **strychnine phosphate** be stored?

A4: **Strychnine phosphate** must be stored in a cool, dry, well-ventilated area in tightly sealed containers.[9][\[12\]](#) It should be kept in a locked cabinet or secure location to prevent unauthorized access.[9][\[13\]](#) Store it away from incompatible materials such as strong oxidizing agents, reducing agents, and light.[6][\[9\]](#)

Q5: How must **strychnine phosphate** waste be disposed of?

A5: **Strychnine phosphate** and any materials contaminated with it (e.g., gloves, absorbent pads, glassware) are considered hazardous waste.[9] All waste must be collected in clearly labeled, sealed containers and disposed of according to institutional and local hazardous waste regulations.[9] Do not empty into drains.[3]

## Troubleshooting Guide

Problem: I observe a fine powder has settled on my workbench after weighing **strychnine phosphate**.

- Immediate Action: Stop all work. Cordon off the affected area to prevent others from entering. Do not attempt to dry sweep the powder, as this will make it airborne.[3]
- Solution: Follow the spill cleanup protocol. Wearing appropriate PPE, gently cover the spill with absorbent pads or paper towels dampened with water.[9] Carefully wipe the area,

working from the outside in. Clean the area at least three times with a detergent solution.[\[9\]](#)  
All cleanup materials must be treated as hazardous waste.

- Prevention: Always handle powdered **strychnine phosphate** in a chemical fume hood or a glove box. Use a low-flow setting on ventilation if possible to minimize air currents that could disperse the powder.

Problem: A colleague is showing signs of muscle twitching and agitation after working with **strychnine phosphate**.

- Immediate Action: This is a medical emergency. Immediately remove the individual from the source of exposure and call for emergency medical services.[\[14\]](#)
- First Aid:
  - If inhaled, move to fresh air.[\[14\]](#)
  - If on skin, remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes.[\[6\]](#)[\[14\]](#)
  - If in eyes, flush with lukewarm water for at least 15 minutes.[\[14\]](#)
  - Do NOT induce vomiting if ingested.[\[14\]](#)
- Important: Minimize sensory stimulation (noise, bright lights) as this can trigger convulsions. [\[14\]](#) There is no specific antidote for strychnine poisoning; treatment is supportive.[\[15\]](#)

Problem: The pH of my **strychnine phosphate** solution is not what I expected.

- Analysis: **Strychnine phosphate** can be found in different forms, such as the anhydrous salt or a dihydrate.[\[16\]](#)[\[17\]](#) These different forms may have slightly different properties. A saturated solution of strychnine has a pH of about 9.5.[\[7\]](#)[\[8\]](#)[\[18\]](#) The phosphate salt will create a buffered solution with a different pH.
- Solution: Verify the exact chemical formula and purity of the **strychnine phosphate** you are using from the manufacturer's certificate of analysis.[\[1\]](#) Ensure your solvent (e.g., water) is pure and at the correct pH before adding the solute.

## Quantitative Data Summary

Property	Value	Source(s)
Chemical Formula	<chem>C21H25N2O6P</chem>	[2][16]
Molecular Weight	432.4 g/mol	[2][16]
Appearance	White crystalline powder	[1]
Solubility	Slightly soluble in water	[15]
Melting Point	Decomposes	[15]
NIOSH REL (TWA 10-hr)	0.15 mg/m <sup>3</sup>	[6]
ACGIH TLV (TWA 8-hr)	0.15 mg/m <sup>3</sup>	[6]
Oral LD <sub>50</sub> (mice)	2 mg/kg	[5]
Oral LD <sub>50</sub> (rats)	16 mg/kg	[5]
Minimum Lethal Oral Dose (adult human)	30 - 120 mg	[5][19]

## Experimental Protocol: Preparation of a 1 mM Strychnine Phosphate Stock Solution

Objective: To safely and accurately prepare a 100 mL stock solution of 1 mM **strychnine phosphate**.

Materials:

- **Strychnine phosphate** (MW: 432.4 g/mol )
- Deionized water
- Calibrated analytical balance
- 100 mL volumetric flask
- Spatula

- Weighing paper
- Appropriate PPE (lab coat, safety goggles, gloves)

**Procedure:**

- Pre-Experiment Safety Check: Ensure the chemical fume hood is functioning correctly. Verify the location of the nearest safety shower and eyewash station.[\[9\]](#)
- Don PPE: Put on all required personal protective equipment.
- Calculations:
  - Calculate the required mass of **strychnine phosphate**:
    - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight ( g/mol )
    - Mass (g) = 0.001 mol/L x 0.1 L x 432.4 g/mol = 0.04324 g or 43.24 mg
- Weighing (inside a chemical fume hood):
  - Place a piece of weighing paper on the analytical balance and tare it.
  - Carefully weigh out approximately 43.24 mg of **strychnine phosphate**. Avoid creating dust.
- Dissolving:
  - Carefully transfer the weighed powder into the 100 mL volumetric flask.
  - Add approximately 50 mL of deionized water to the flask.
  - Gently swirl the flask to dissolve the powder completely. Do not sonicate, as this can create aerosols.
- Final Volume Adjustment:
  - Once the solid is fully dissolved, add deionized water to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.

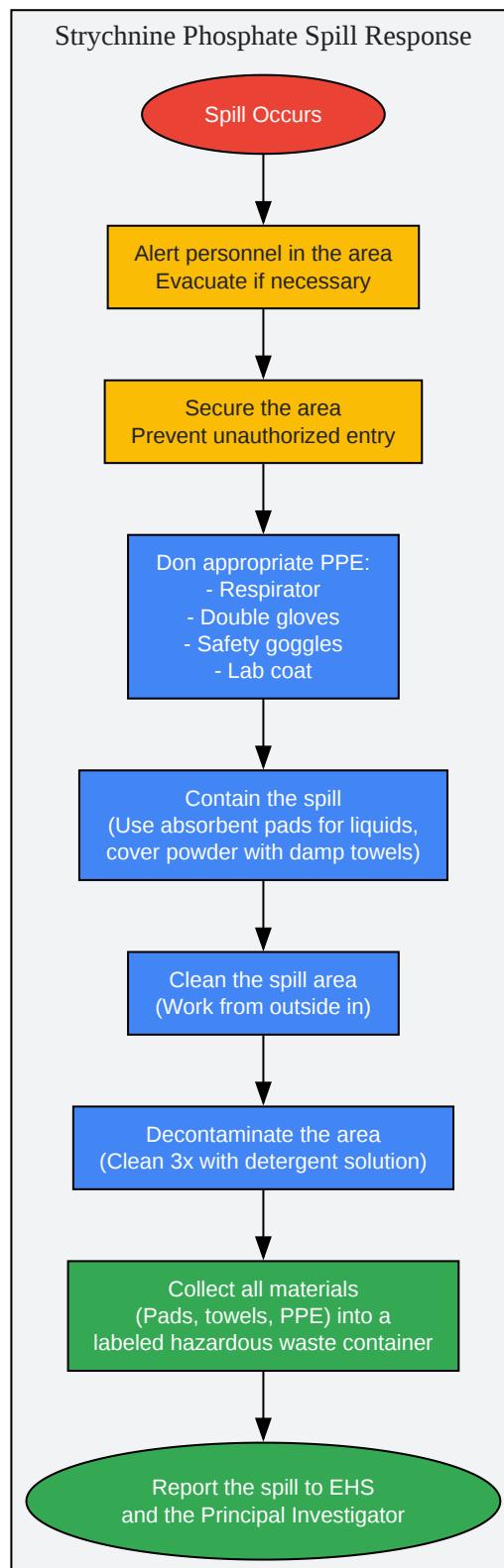
- Mixing and Storage:

- Cap the volumetric flask securely and invert it several times to ensure the solution is homogeneous.
- Transfer the solution to a clearly labeled storage bottle. The label should include the chemical name ("**Strychnine Phosphate**"), concentration (1 mM), date of preparation, and your initials.
- Store the bottle in a designated, secure location.

- Cleanup:

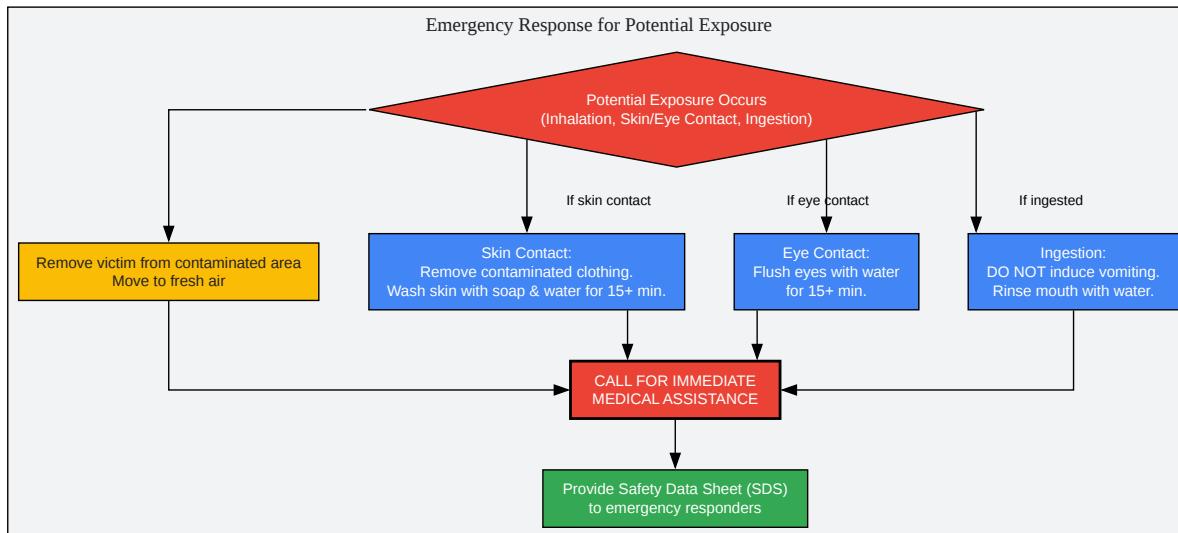
- Dispose of the weighing paper and any contaminated gloves as hazardous waste.
- Wash all glassware with a suitable detergent and rinse thoroughly.

## Visualizations



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Caption: Workflow for responding to a **strychnine phosphate** spill.



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Caption: Decision pathway for emergency response after exposure.

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